

Technical Guide: Solubility of Sodium Naphthionate in Organic Solvents

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Compound of Interest

Compound Name: Sodium naphthionate

Cat. No.: B093542

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **sodium naphthionate** (sodium 4-amino-1-naphthalenesulfonate) in various organic solvents. This information is critical for professionals in research and development, particularly in fields such as dye synthesis, pharmaceuticals, and material science, where **sodium naphthionate** is a key intermediate.

Core Concepts in Solubility

The solubility of a compound is its ability to dissolve in a solid, liquid, or gaseous solvent to form a homogeneous solution. The solubility of **sodium naphthionate**, an ionic organic compound, is primarily dictated by the principle of "like dissolves like." Its solubility in a given solvent is dependent on factors such as the polarity of the solvent, the temperature of the system, and the presence of other solutes. The molecule possesses both a nonpolar naphthalene ring system and a polar sulfonate group, giving it amphiphilic characteristics that influence its solubility behavior.

Quantitative and Qualitative Solubility Data

While extensive quantitative data on the solubility of **sodium naphthionate** in a wide array of organic solvents is not readily available in published literature, a compilation of qualitative and semi-quantitative data is presented below. This information has been gathered from various technical data sheets and chemical databases.

Solvent	Chemical Formula	Type	Solubility Description	Quantitative Data (at ambient temperature unless specified)	Citation(s)
Water	H ₂ O	Protic	Freely Soluble	-	[1] [2] [3] [4]
95% Ethanol	C ₂ H ₅ OH	Protic	Soluble	-	[1] [2]
Ethanol (Absolute)	C ₂ H ₅ OH	Protic	Slightly Soluble	-	[1] [2]
Diethyl Ether	(C ₂ H ₅) ₂ O	Aprotic	Insoluble	-	[1] [2]
1N Sodium Hydroxide (aq)	NaOH	Aqueous Base	Soluble	Minimum 200 g/L	

Experimental Protocols for Solubility Determination

The following are detailed methodologies for key experiments to determine the solubility of **sodium naphthionate**. These protocols are based on established analytical techniques and can be adapted for specific laboratory conditions.

Gravimetric Method for Solubility Determination

This method directly measures the amount of solute dissolved in a saturated solution.

Materials and Equipment:

- **Sodium Naphthionate**
- Selected organic solvent
- Analytical balance
- Thermostatically controlled shaker or water bath

- Filtration apparatus (e.g., syringe filters with appropriate membrane)
- Oven
- Desiccator
- Glass vials with screw caps

Procedure:

- **Sample Preparation:** Add an excess amount of **sodium naphthionate** to a series of glass vials.
- **Solvent Addition:** Add a known volume or mass of the desired organic solvent to each vial.
- **Equilibration:** Tightly cap the vials and place them in a thermostatically controlled shaker or water bath set to the desired temperature. Agitate the samples for a sufficient time (e.g., 24-48 hours) to ensure equilibrium is reached. It is advisable to perform preliminary experiments to determine the time required to reach equilibrium.
- **Phase Separation:** Once equilibrium is achieved, allow the vials to stand undisturbed at the set temperature for a period to allow the undissolved solid to settle.
- **Sample Withdrawal and Filtration:** Carefully withdraw a known volume of the supernatant using a pre-warmed (or pre-cooled to the experimental temperature) syringe. Immediately filter the solution through a syringe filter (e.g., 0.45 μm PTFE) into a pre-weighed, clean, and dry container. This step is crucial to remove any undissolved solid particles.
- **Solvent Evaporation:** Weigh the container with the filtrate to determine the mass of the solution. Place the container in an oven at a temperature sufficient to evaporate the solvent without decomposing the **sodium naphthionate**. A vacuum oven is recommended to facilitate evaporation at a lower temperature.
- **Drying and Weighing:** Once the solvent is completely evaporated, transfer the container to a desiccator to cool to room temperature. Weigh the container with the dried **sodium naphthionate**. Repeat the drying and weighing process until a constant mass is obtained.

- Calculation: The solubility can be calculated in various units, such as g/100 mL or mol/L, from the mass of the dissolved **sodium naphthionate** and the volume or mass of the solvent used.

UV-Visible Spectrophotometry for Solubility Determination

This method is suitable for compounds that absorb UV-Visible radiation and is particularly useful for determining the solubility of sparingly soluble substances.

Materials and Equipment:

- **Sodium Naphthionate**
- Selected organic solvent
- UV-Visible Spectrophotometer
- Quartz cuvettes
- Volumetric flasks and pipettes
- Analytical balance
- Thermostatically controlled shaker or water bath
- Filtration apparatus

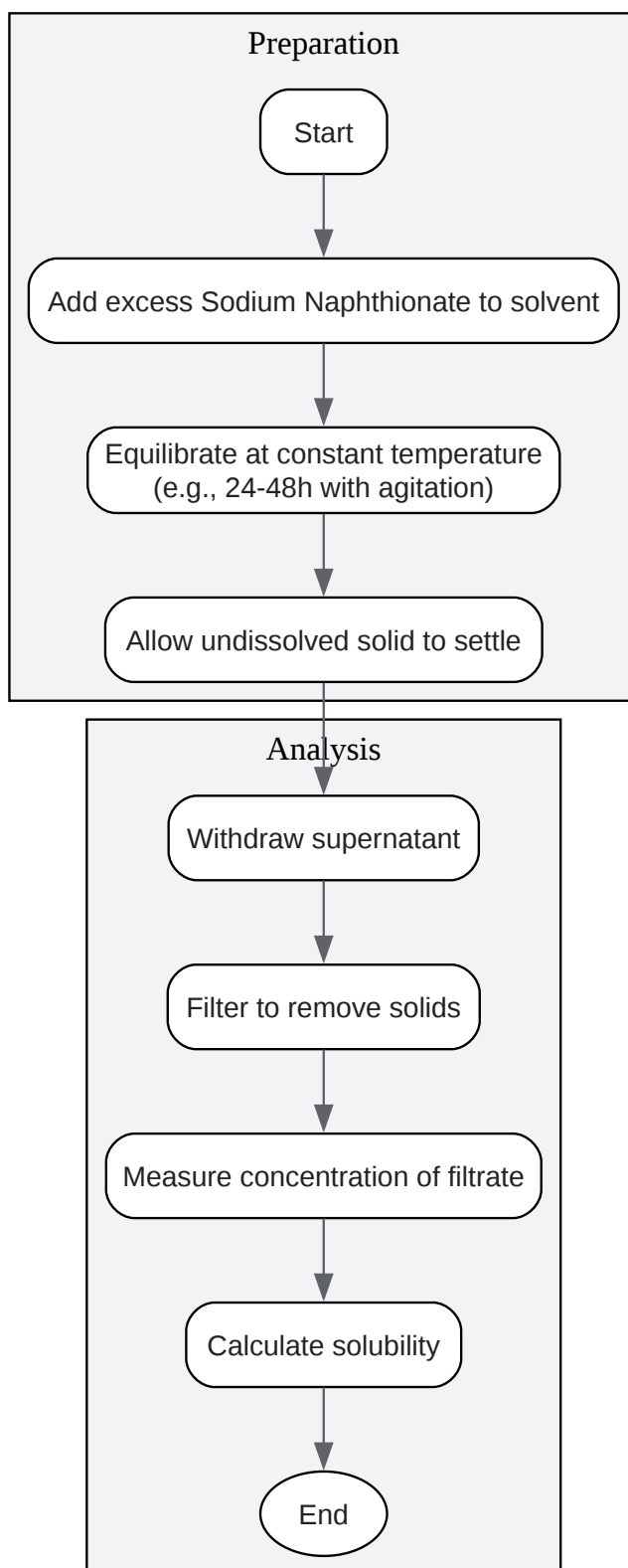
Procedure:

- Preparation of Standard Solutions and Calibration Curve:
 - Prepare a stock solution of **sodium naphthionate** of a known concentration in the chosen solvent.
 - From the stock solution, prepare a series of standard solutions of decreasing concentrations through serial dilution.

- Measure the absorbance of each standard solution at the wavelength of maximum absorbance (λ_{max}) for **sodium naphthionate** in that solvent.
- Plot a calibration curve of absorbance versus concentration. The curve should be linear and pass through the origin (or close to it). Determine the linear regression equation ($y = mx + c$).
- Preparation of Saturated Solution: Follow steps 1-4 of the Gravimetric Method to prepare a saturated solution of **sodium naphthionate** at the desired temperature.
- Sample Withdrawal, Filtration, and Dilution:
 - Withdraw a known volume of the supernatant using a pre-warmed (or pre-cooled) syringe and filter it into a clean container.
 - Carefully dilute a known volume of the filtered saturated solution with the solvent to a concentration that falls within the linear range of the calibration curve.
- Absorbance Measurement: Measure the absorbance of the diluted solution at the λ_{max} .
- Calculation: Use the linear regression equation from the calibration curve to calculate the concentration of the diluted solution. Then, account for the dilution factor to determine the concentration of the saturated solution, which represents the solubility.

Visualizations

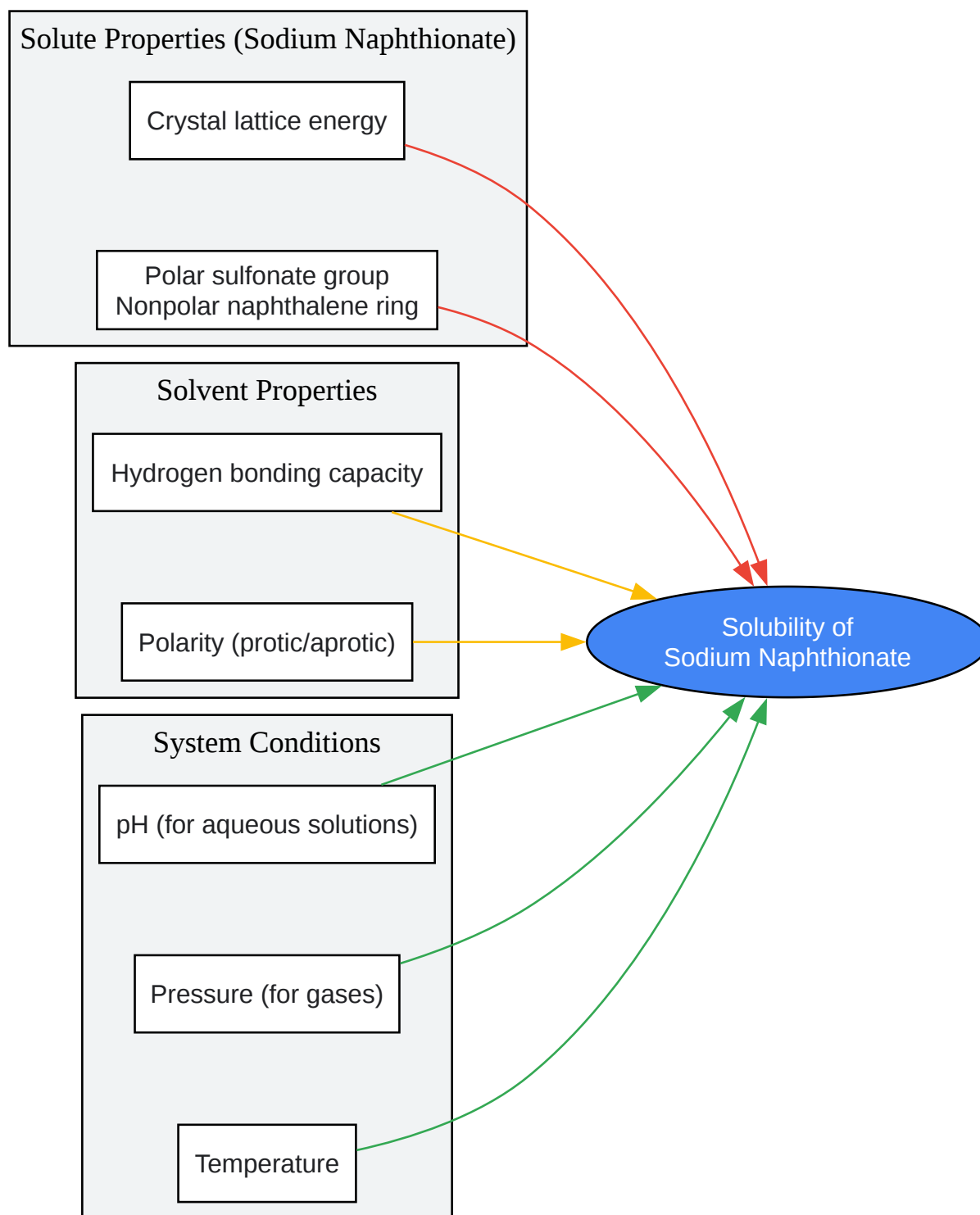
Experimental Workflow for Solubility Determination



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Caption: A general experimental workflow for determining the solubility of **sodium naphthionate**.

Factors Affecting Solubility



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Caption: Key factors influencing the solubility of **sodium naphthionate**.

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